

An In-depth Technical Guide to the Safety and Handling of 6-Hydroxybenzofuran

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Compound of Interest

Compound Name: **6-Hydroxybenzofuran**

Cat. No.: **B080719**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Hydroxybenzofuran** (CAS No. 13196-11-7), also known as benzofuran-6-ol. The following sections detail the toxicological profile, personal protective equipment (PPE) recommendations, emergency procedures, and experimental protocols to ensure the safe use of this compound in a laboratory setting.

Hazard Identification and Classification

6-Hydroxybenzofuran is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **6-Hydroxybenzofuran** is categorized as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1][2]

- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)

While specific lethal dose (LD50) and lethal concentration (LC50) data for **6-Hydroxybenzofuran** are not readily available, the GHS classification for acute oral toxicity (Category 4) suggests an LD50 value in the range of 300-2000 mg/kg. For the parent compound, benzofuran, studies in experimental animals have indicated potential liver and kidney damage following chronic exposure.[\[3\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **6-Hydroxybenzofuran** is provided in the table below.

Property	Value
Molecular Formula	C ₈ H ₆ O ₂
Molecular Weight	134.13 g/mol [2]
Appearance	Solid
CAS Number	13196-11-7
Synonyms	Benzofuran-6-ol, 6-Benzofuranol

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn when handling **6-Hydroxybenzofuran**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles or a face shield.	To protect eyes from dust particles and splashes.
Hand Protection	Chemical-impermeable gloves (e.g., nitrile rubber).	To prevent skin contact.
Body Protection	A laboratory coat or other protective clothing.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if dust is generated.	To prevent inhalation of the compound.

Handling and Storage

Safe Handling:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In the event of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Accidental Release Measures

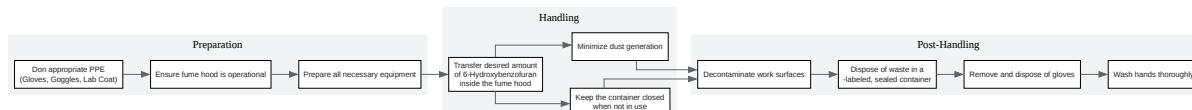
In case of a spill, follow these procedures to minimize exposure and environmental contamination:

- Personal Precautions: Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Wear appropriate personal protective equipment.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Collect the spilled material and place it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment if necessary.

Experimental Protocols

General Handling of a Powdered Substance

This protocol outlines the general procedure for safely handling a powdered chemical like **6-Hydroxybenzofuran**.

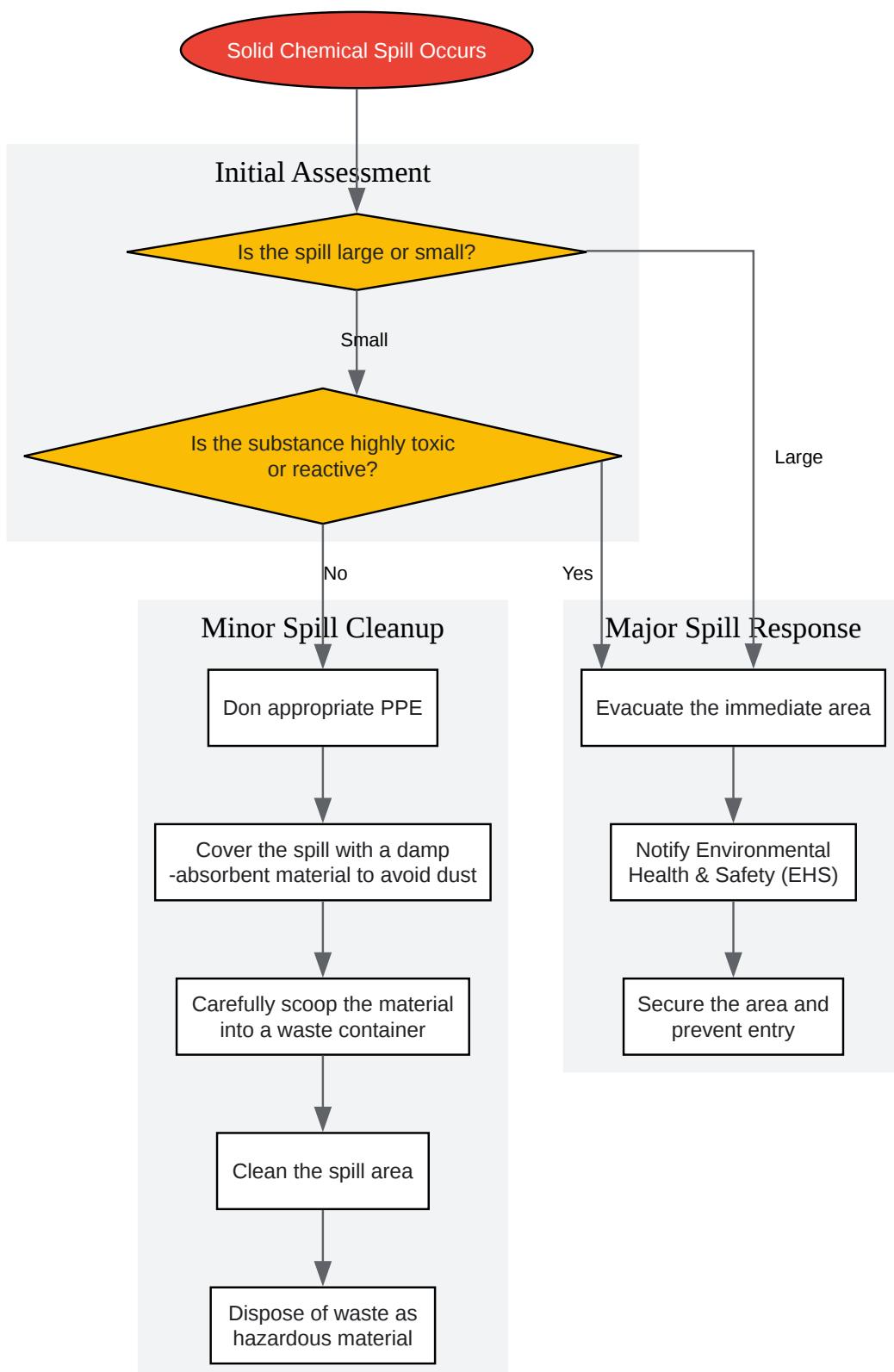


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Workflow for the safe handling of **6-Hydroxybenzofuran** powder.

Spill Response for a Solid Chemical

This decision tree outlines the steps to be taken in the event of a solid chemical spill.

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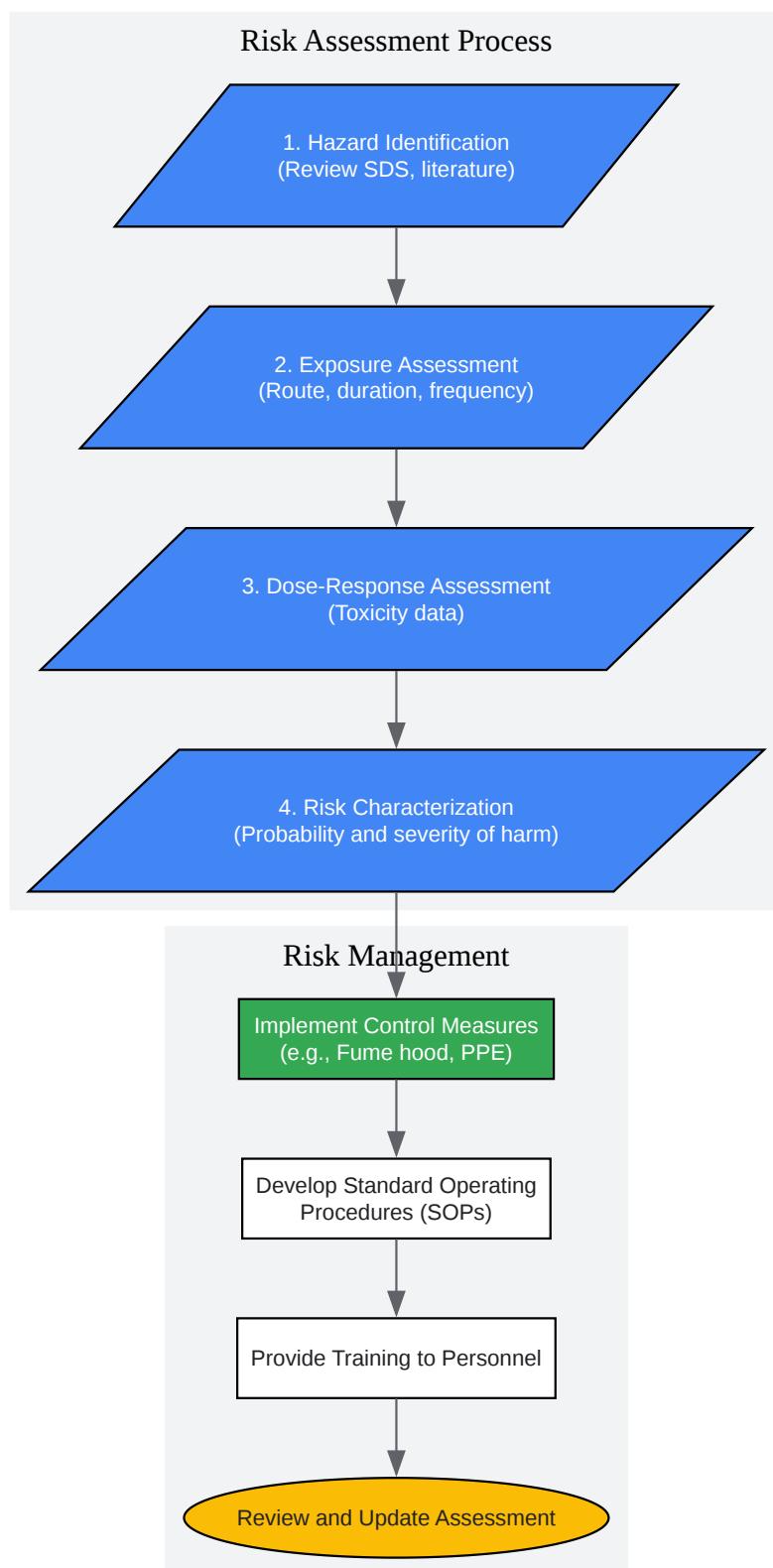
Decision tree for responding to a solid chemical spill.

Disposal Considerations

All waste materials contaminated with **6-Hydroxybenzofuran** should be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations. Do not dispose of down the drain or into the environment.

Logical Relationships in Chemical Risk Assessment

A systematic risk assessment should be performed before working with **6-Hydroxybenzofuran**. The following diagram illustrates the key steps in this process.



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Logical flow of a chemical risk assessment.

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